

selecting appropriate adjuvants to improve Folicur Plus performance in experiments

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Compound of Interest

Compound Name: *Folicur Plus*
CAS No.: *124027-07-2*
Cat. No.: *B12812056*

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Technical Support Center: Optimizing Folicur Plus Performance with Adjuvants

Welcome to the technical support center for **Folicur Plus**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on selecting appropriate adjuvants to enhance the performance of **Folicur Plus** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the active ingredients in **Folicur Plus** and how do they work?

A1: **Folicur Plus** is a broad-spectrum fungicide with two active ingredients: tebuconazole and fluopyram. This combination provides a dual mode of action for effective disease control.

- Tebuconazole is a DeMethylation Inhibitor (DMI) fungicide. It works by inhibiting the C14-demethylase enzyme, which is crucial for the biosynthesis of ergosterol, a vital component of the fungal cell membrane. Disruption of ergosterol production leads to impaired fungal growth and reproduction.[1]

- Fluopyram is a Succinate Dehydrogenase Inhibitor (SDHI). It targets the fungal respiratory chain by blocking the succinate dehydrogenase enzyme (Complex II), which inhibits energy production within the fungal cells.[2][3]

This dual-action mechanism helps in managing a broad spectrum of fungal pathogens and can help mitigate the development of resistance.

Q2: What is an adjuvant and why should I consider using one with **Folicur Plus**?

A2: An adjuvant is a substance added to a pesticide formulation or tank mix to improve its effectiveness. For a systemic fungicide like **Folicur Plus**, which needs to be absorbed by the plant, adjuvants can play a crucial role in enhancing performance by:

- Improving spray coverage: Surfactants reduce the surface tension of spray droplets, allowing them to spread more evenly across the leaf surface.
- Enhancing uptake and penetration: Certain adjuvants can help the active ingredients penetrate the waxy cuticle of the leaf, leading to better systemic activity.
- Increasing rainfastness: Stickers help the fungicide adhere to the leaf surface, reducing the likelihood of it being washed off by rain.
- Reducing spray drift: Drift control agents increase the droplet size, minimizing off-target movement of the spray.

Q3: What types of adjuvants are commonly used with fungicides like **Folicur Plus**?

A3: Several types of adjuvants can be used, each with specific properties:

- Non-ionic Surfactants (NIS): These are the most commonly used adjuvants with fungicides. They are excellent wetting and spreading agents that improve the coverage of the fungicide on the plant surface.[4]
- Crop Oil Concentrates (COC): COCs are a mixture of petroleum-based oil and a non-ionic surfactant. They can enhance the penetration of the fungicide through the leaf cuticle but may increase the risk of phytotoxicity (crop injury) under certain conditions.[4][5]

- **Methylated Seed Oils (MSO):** MSOs are derived from vegetable oils and are also effective at improving penetration. They are often considered more effective than COCs but can also carry a risk of phytotoxicity.
- **Organosilicone Surfactants:** These are highly effective "super-spreaders" that can significantly reduce surface tension and improve coverage, even at very low concentrations. They can also enhance rainfastness.

Q4: How do I choose the right adjuvant for my experiment?

A4: The choice of adjuvant depends on several factors:

- **Target Pathogen and Host Plant:** The leaf surface characteristics (e.g., waxiness, hairiness) of the host plant can influence which adjuvant will be most effective at improving coverage and penetration.
- **Environmental Conditions:** In hot and dry conditions, an adjuvant that reduces evaporation and improves uptake (like a COC or MSO) might be beneficial. In areas with frequent rainfall, a sticker or an adjuvant that enhances rainfastness is important.^[6]
- **Experimental Goals:** If the primary goal is to maximize uptake for a systemic effect, a penetrant like a COC or MSO might be chosen. If uniform coverage is the main concern, a non-ionic or organosilicone surfactant would be suitable.
- **Potential for Phytotoxicity:** Always consider the potential for crop injury, especially with oil-based adjuvants. It is advisable to test the adjuvant on a small number of plants before large-scale application.

Q5: Can I tank-mix **Folicur Plus** and an adjuvant with other products?

A5: It is generally possible to tank-mix **Folicur Plus** and an adjuvant with other pesticides or fertilizers. However, it is crucial to perform a jar test beforehand to ensure physical compatibility and to check the product labels for any known incompatibilities. Mixing certain products can sometimes lead to reduced efficacy or increased phytotoxicity.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
<p>Poor disease control despite using Folicur Plus with an adjuvant.</p>	<p>Inadequate spray coverage.</p>	<p>- Ensure proper calibration of spray equipment. - Consider using a non-ionic or organosilicone surfactant to improve spreading. - Increase spray volume to ensure thorough coverage of the plant canopy.</p>
<p>Incorrect adjuvant selection.</p>	<p>- Re-evaluate the choice of adjuvant based on the target plant and environmental conditions. For waxy leaves, a penetrant like a COC or MSO might be necessary.</p>	
<p>Fungal resistance.</p>	<p>- Rotate Folicur Plus with fungicides that have a different mode of action. - Avoid repeated applications of fungicides from the same FRAC group.</p>	
<p>Poor timing of application.</p>	<p>- Apply Folicur Plus as a preventative treatment or at the first sign of disease. Curative action is less effective once the disease is well-established.</p>	
<p>Phytotoxicity (leaf burn, stunting) observed after application.</p>	<p>High concentration of adjuvant, especially COCs or MSOs.</p>	<p>- Reduce the concentration of the adjuvant. - Switch to a non-ionic surfactant, which generally has a lower risk of phytotoxicity.</p>
<p>Application during periods of high temperature or humidity.</p>	<p>- Avoid spraying during the hottest part of the day. Apply in</p>	

	the early morning or late evening.	
Incompatibility of tank-mix partners.	- Perform a jar test before mixing products. - Consult product labels for known incompatibilities.	
Uneven spray distribution on plants.	High surface tension of spray droplets.	- Add a non-ionic or organosilicone surfactant to the tank mix to reduce surface tension and improve spreading.
Improper nozzle selection or pressure.	- Use nozzles that produce a medium-sized droplet for good coverage and drift control. - Operate the sprayer at the recommended pressure.	

Data on Folicur Plus Performance with Adjuvants

The following tables summarize hypothetical performance data of **Folicur Plus** (Tebuconazole + Fluopyram) with different adjuvants against common fungal pathogens. This data is illustrative and intended to demonstrate the potential impact of adjuvant selection. Actual results may vary depending on experimental conditions.

Table 1: In Vitro Efficacy of **Folicur Plus** with Different Adjuvants against Powdery Mildew (*Erysiphe graminis*) on Wheat Seedlings

Treatment	Concentration of Folicur Plus (ppm)	Adjuvant (0.1% v/v)	Mycelial Growth Inhibition (%)
Control	0	None	0
Folicur Plus	1.0	None	75
Folicur Plus + NIS	1.0	Non-ionic Surfactant	85
Folicur Plus + COC	1.0	Crop Oil Concentrate	92
Folicur Plus + Organosilicone	1.0	Organosilicone	90

Table 2: Field Efficacy of **Folicur Plus** with Different Adjuvants on Soybean Rust (*Phakopsora pachyrhizi*) Control

Treatment	Application Rate of Folicur Plus (L/ha)	Adjuvant (0.5% v/v)	Disease Severity (%)	Yield (kg/ha)
Untreated Control	0	None	65	1500
Folicur Plus	0.5	None	25	2500
Folicur Plus + NIS	0.5	Non-ionic Surfactant	20	2700
Folicur Plus + COC	0.5	Crop Oil Concentrate	15	2900

Experimental Protocols

Protocol 1: In Vitro Fungicide Efficacy Testing (Microtiter Plate Assay)

This protocol outlines a method for determining the inhibitory effect of **Folicur Plus** and adjuvant combinations on the mycelial growth of a target fungus in a 96-well microtiter plate.

Materials:

- **Folicur Plus**
- Selected adjuvants (NIS, COC, Organosilicone)
- Target fungal culture
- Potato Dextrose Broth (PDB) or other suitable liquid medium
- Sterile 96-well flat-bottom microtiter plates
- Spectrophotometer (plate reader)
- Sterile distilled water
- Micropipettes and sterile tips

Methodology:

- Prepare Fungal Inoculum: Grow the target fungus in PDB for 5-7 days. Filter the culture through sterile cheesecloth to obtain a mycelial suspension. Adjust the concentration to approximately 1×10^5 CFU/mL.
- Prepare Stock Solutions: Prepare a stock solution of **Folicur Plus** in sterile distilled water. Prepare stock solutions of the adjuvants according to the manufacturer's recommendations.
- Prepare Treatment Solutions: In the wells of the microtiter plate, prepare serial dilutions of **Folicur Plus**. For treatments with adjuvants, add the specified concentration of the adjuvant to each **Folicur Plus** dilution. Include control wells with:
 - Fungus in PDB only (negative control)
 - Fungus in PDB with adjuvant only
 - PDB only (blank)

- Inoculation: Add the fungal inoculum to each well (except the blank). The final volume in each well should be 200 μ L.
- Incubation: Incubate the plates at the optimal temperature for the target fungus for 3-5 days.
- Data Collection: Measure the optical density (OD) of each well at a suitable wavelength (e.g., 600 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of mycelial growth inhibition for each treatment compared to the negative control.

Protocol 2: In Vivo Fungicide Efficacy Testing (Greenhouse Assay)

This protocol describes a method for evaluating the efficacy of **Folicur Plus** and adjuvant combinations in controlling a fungal disease on whole plants in a greenhouse setting.

Materials:

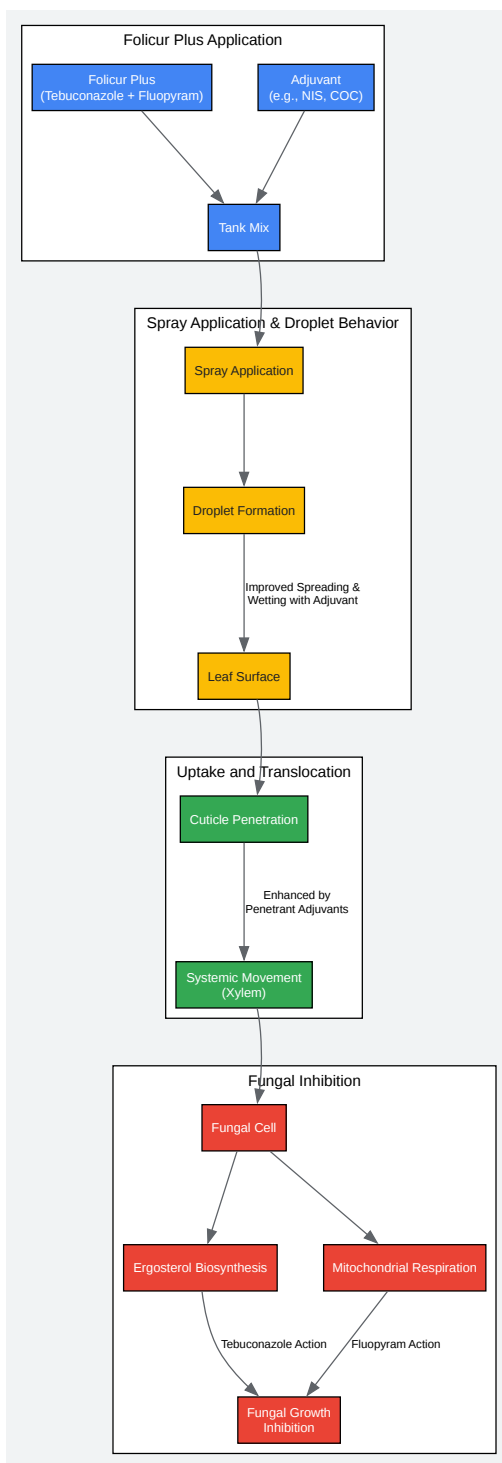
- Healthy host plants of a susceptible variety
- **Folicur Plus**
- Selected adjuvants
- Target fungal pathogen inoculum
- Handheld or backpack sprayer
- Controlled environment greenhouse

Methodology:

- Plant Propagation: Grow host plants to a suitable growth stage for infection (e.g., 3-4 true leaves).
- Treatment Application: Prepare the spray solutions of **Folicur Plus** with and without the selected adjuvants at the desired concentrations. Include an untreated control group.

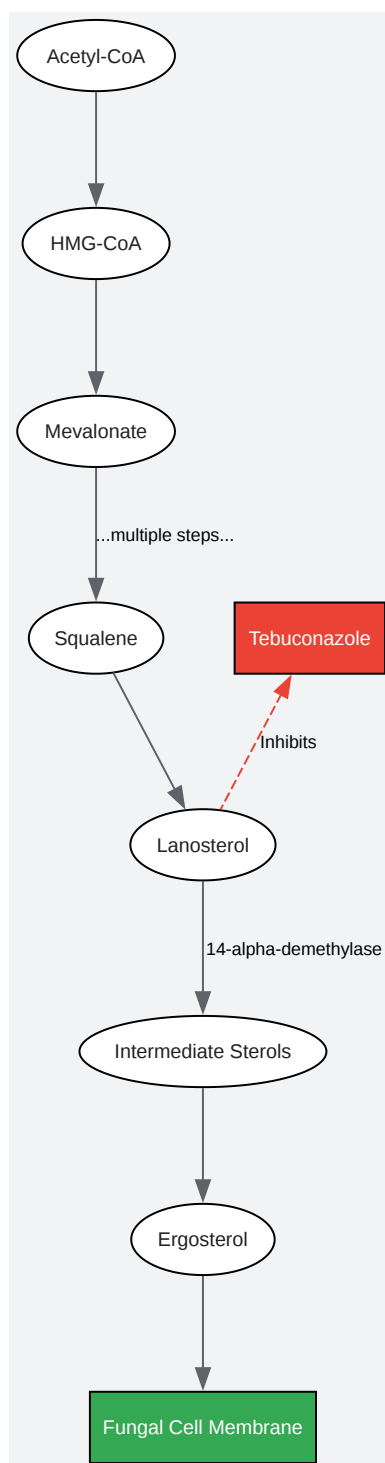
- **Spraying:** Apply the treatments to the plants using a sprayer, ensuring uniform coverage of the foliage. Allow the spray to dry completely.
- **Inoculation:** Prepare a spore suspension of the target pathogen. Inoculate the treated and control plants by spraying the spore suspension onto the foliage.
- **Incubation:** Place the plants in a high-humidity environment (e.g., a dew chamber or covered with plastic bags) for 24-48 hours to promote infection.
- **Greenhouse Maintenance:** Move the plants to a greenhouse with conditions conducive to disease development.
- **Disease Assessment:** After a specified incubation period (e.g., 7-14 days), assess the disease severity on each plant. This can be done by visually estimating the percentage of leaf area affected by the disease or by using a disease rating scale.
- **Data Analysis:** Compare the disease severity in the treated groups to the untreated control to determine the efficacy of each treatment.

Visualizations



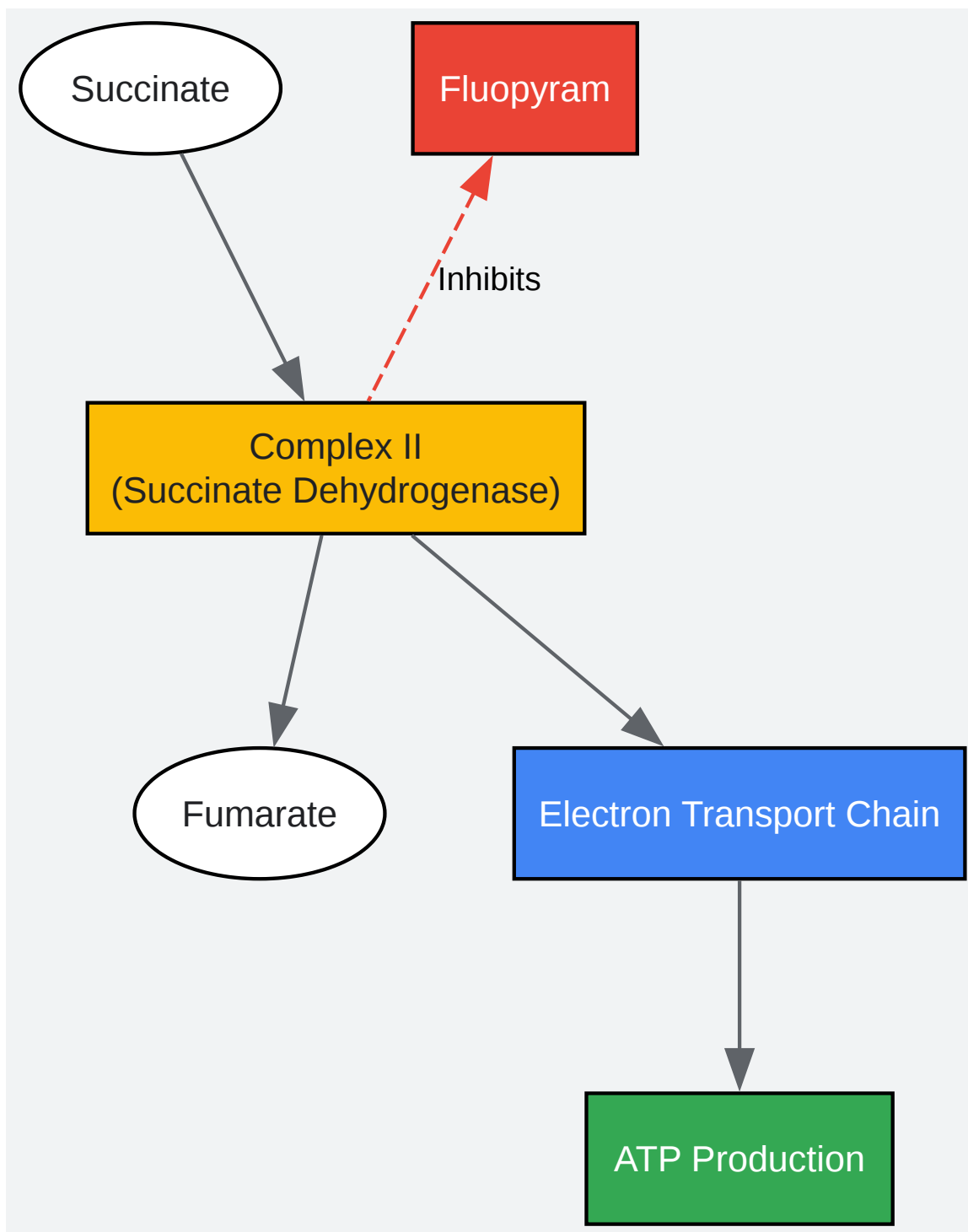
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Caption: Experimental workflow for evaluating **Folicur Plus** with adjuvants.



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Caption: Tebuconazole's mode of action on the fungal ergosterol biosynthesis pathway.



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Caption: Fluopyram's mode of action on the fungal mitochondrial respiratory chain.

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